

# Evaluating the Specificity of TM5275 Sodium in Cell-Based Assays: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764139

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **TM5275 sodium**, a small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1), with other relevant alternatives. The information presented herein is supported by experimental data to aid researchers in selecting the most appropriate tool for their specific cell-based assays.

## Introduction to TM5275 Sodium and PAI-1 Inhibition

**TM5275 sodium** is an orally bioavailable small molecule that selectively inhibits Plasminogen Activator Inhibitor-1 (PAI-1)[1]. PAI-1 is a serine protease inhibitor (serpin) that plays a crucial role in regulating fibrinolysis, the process of breaking down blood clots. It is the primary inhibitor of tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA). By inhibiting PAI-1, compounds like TM5275 can enhance fibrinolysis, making them promising therapeutic agents for thrombotic diseases. Beyond its role in thrombosis, PAI-1 is implicated in a variety of other pathological processes, including fibrosis, cancer, and metabolic diseases, broadening the potential applications of its inhibitors. The specificity of a PAI-1 inhibitor is a critical parameter, as off-target effects on other serine proteases could lead to unintended physiological consequences.

## Performance Comparison of PAI-1 Inhibitors

This section provides a comparative overview of **TM5275 sodium** and two other well-characterized PAI-1 inhibitors, TM5441 and Tiplaxtinin (PAI-039). The data is summarized for

easy comparison of their potency against their primary target, PAI-1.

Inhibitor	Target	IC50 (μM)	Notes on Specificity
TM5275 sodium	PAI-1	6.95[1]	Reported to be a selective PAI-1 inhibitor and does not interfere with other serpin/serine protease systems at concentrations up to 100 μM[1]. A related compound, TM5007, showed no inhibitory activity against α1-antitrypsin/trypsin and α2-antiplasmin/plasmin systems at concentrations approximately 10-fold higher than its PAI-1 IC50.
TM5441	PAI-1	9.7 - 60.3 (cell-based) [2]	Described as specifically inhibiting PAI-1 with no inhibitory effect observed on other serine proteases such as anti-thrombin III and α2-antiplasmin.
Tiplaxtinin (PAI-039)	PAI-1	2.7[3]	Characterized as a selective PAI-1 inhibitor. Found to be inactive against tPA and α1-antitrypsin, as well as in a broad panel of 40 other

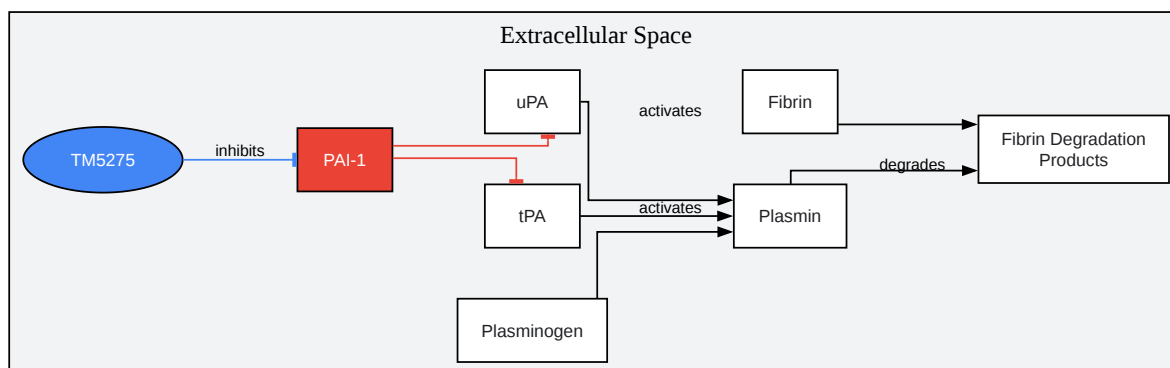
enzymatic and  
endocrine targets.  
However, in a tPA  
capture assay, it did  
not achieve 50%  
inhibition of PAI-1  
activity at  
concentrations up to 1  
mM.

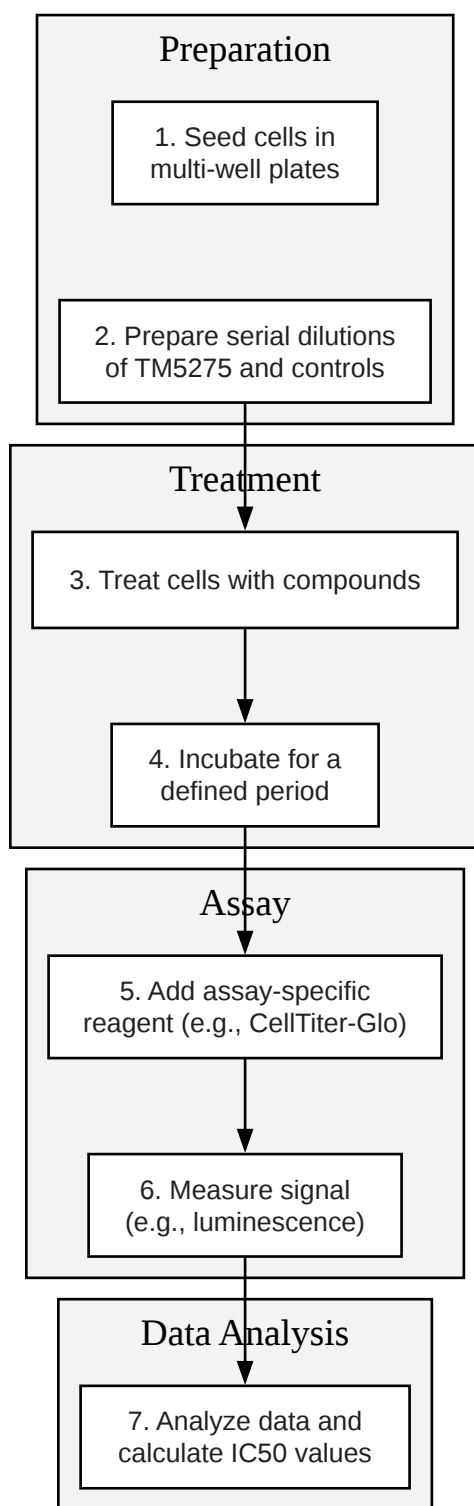
---

Note: A direct, side-by-side quantitative comparison of the inhibitory activity of these compounds against a broad panel of serine proteases is not readily available in the public literature. The provided notes on specificity are based on qualitative statements from various sources. For a definitive assessment of specificity, a head-to-head screening against a panel of relevant proteases (e.g., tPA, uPA, thrombin, trypsin, chymotrypsin, elastase) under identical assay conditions is recommended.

## Signaling Pathways and Experimental Workflows

To visually represent the biological context and experimental design, the following diagrams are provided.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Evaluating the Specificity of TM5275 Sodium in Cell-Based Assays: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10764139#evaluating-the-specificity-of-tm5275-sodium-in-cell-based-assays]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

